

1-Tetradecanol melting point and boiling point data

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An In-depth Technical Guide to the Physical Properties of 1-Tetradecanol

Introduction

1-Tetradecanol, commonly known as myristyl alcohol, is a straight-chain saturated fatty alcohol with the molecular formula CH₃(CH₂)₁₂CH₂OH.[1][2][3] It presents as a white, waxy solid at room temperature and is practically insoluble in water, soluble in diethyl ether, and slightly soluble in ethanol.[1][2][3] This compound is widely utilized in the cosmetics and personal care industries as an emollient and is also a key intermediate in the chemical synthesis of products like surfactants.[2][3] This guide provides a detailed overview of the melting and boiling points of **1-Tetradecanol**, the experimental protocols for their determination, and a logical workflow for these analytical procedures.

Data Presentation: Physical Properties

The melting and boiling points of **1-Tetradecanol** have been determined by various sources. The data below is compiled for easy comparison. Environmental conditions, particularly pressure, can influence these values.



Property	Value	Conditions
Melting Point	35-39 °C	(lit.)[1][4]
36-39 °C		
38 °C	_	
37.7 °C	[5]	
39-41 °C	[6]	_
Boiling Point	289 °C	(lit.) at 760 mmHg[1]
295.8 °C	at 760 mmHg[5]	
>260 °C		_
277 - 288 °C	at 1013 hPa[7]	_
173 °C	at 20 mmHg[8]	_

Experimental Protocols

The determination of the melting and boiling points of **1-Tetradecanol** follows standard organic chemistry laboratory procedures.

Melting Point Determination (Capillary Method)

This protocol is a standard method for determining the melting point of a solid crystalline compound like **1-Tetradecanol**.[9]

Apparatus and Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- 1-Tetradecanol sample (powdered)
- Thermometer



Procedure:

- Sample Preparation: Ensure the 1-Tetradecanol sample is completely dry and finely powdered to allow for uniform packing.
- Packing the Capillary Tube: A small amount of the powdered sample is packed into the open end of a capillary tube to a height of 2-3 mm.[9]
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.
- Heating: The sample is heated rapidly to a temperature approximately 15-20°C below its
 expected melting point. The heating rate is then reduced to a slow, steady increase of 1-2°C
 per minute to ensure thermal equilibrium.[9]
- Observation and Measurement: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid sample turns into a clear liquid is recorded as the end of the melting range.

Boiling Point Determination (Distillation Method)

This method determines the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus and Materials:

- Distillation flask (e.g., round-bottom flask)
- Condenser
- Calibrated thermometer
- Heating source (e.g., heating mantle)
- 1-Tetradecanol sample

Procedure:

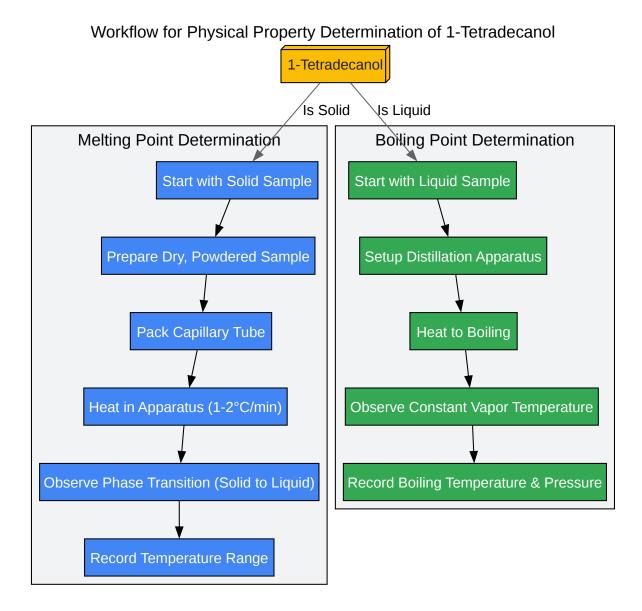


- Apparatus Setup: The 1-Tetradecanol sample is placed in the distillation flask. A
 thermometer is positioned so that its bulb is just below the side arm leading to the
 condenser, ensuring it accurately measures the temperature of the vapor that is distilling.[10]
- Heating: The liquid is heated gently. As the temperature rises, the liquid will begin to boil, and its vapors will travel up the flask.
- Equilibrium and Measurement: The vapors will condense in the condenser and collect in a
 receiving flask.[10] The boiling point is the constant temperature observed on the
 thermometer during a steady distillation.[10] This temperature should remain stable as the
 liquid and vapor are in equilibrium.
- Pressure Correction: The observed boiling point is recorded along with the ambient atmospheric pressure. If the pressure is not 760 mmHg (standard pressure), a correction may be necessary.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for determining the primary physical state transition points of **1-Tetradecanol**.





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Caption: Logical workflow for determining the melting and boiling points.



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